

Introduction: The Significance of Isotopic Labeling in Iodoform

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Compound of Interest

Compound Name: Iodoform-d

CAS No.: 2787-27-1

Cat. No.: B1603370

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Iodoform (triiodomethane, CHI_3) is an organoiodine compound recognized for its characteristic antiseptic odor and its historical role in medicine.[1][2] Its deuterated analogue, **iodoform-d** (triiodomethane-d, CDI_3), represents a critical tool for modern scientific inquiry. In this molecule, the hydrogen atom is replaced by its heavier isotope, deuterium. This isotopic substitution, while having a minimal impact on the compound's bulk physical properties and chemical reactivity, introduces profound and measurable differences in its spectroscopic behavior.

This guide provides a comprehensive overview of the physical properties of **iodoform-d**, tailored for researchers, scientists, and drug development professionals. We will delve into its structural, thermal, and spectroscopic characteristics, offering a comparative analysis with its protio-analogue (CHI_3) to highlight the practical implications of deuteration. The synthesis of **iodoform-d** is achieved via the haloform reaction using a deuterated starting material, such as acetone-d₆. [3] Understanding these properties is paramount for its application in mechanistic studies, as a tracer in metabolic pathways, or as an internal standard in mass spectrometry.

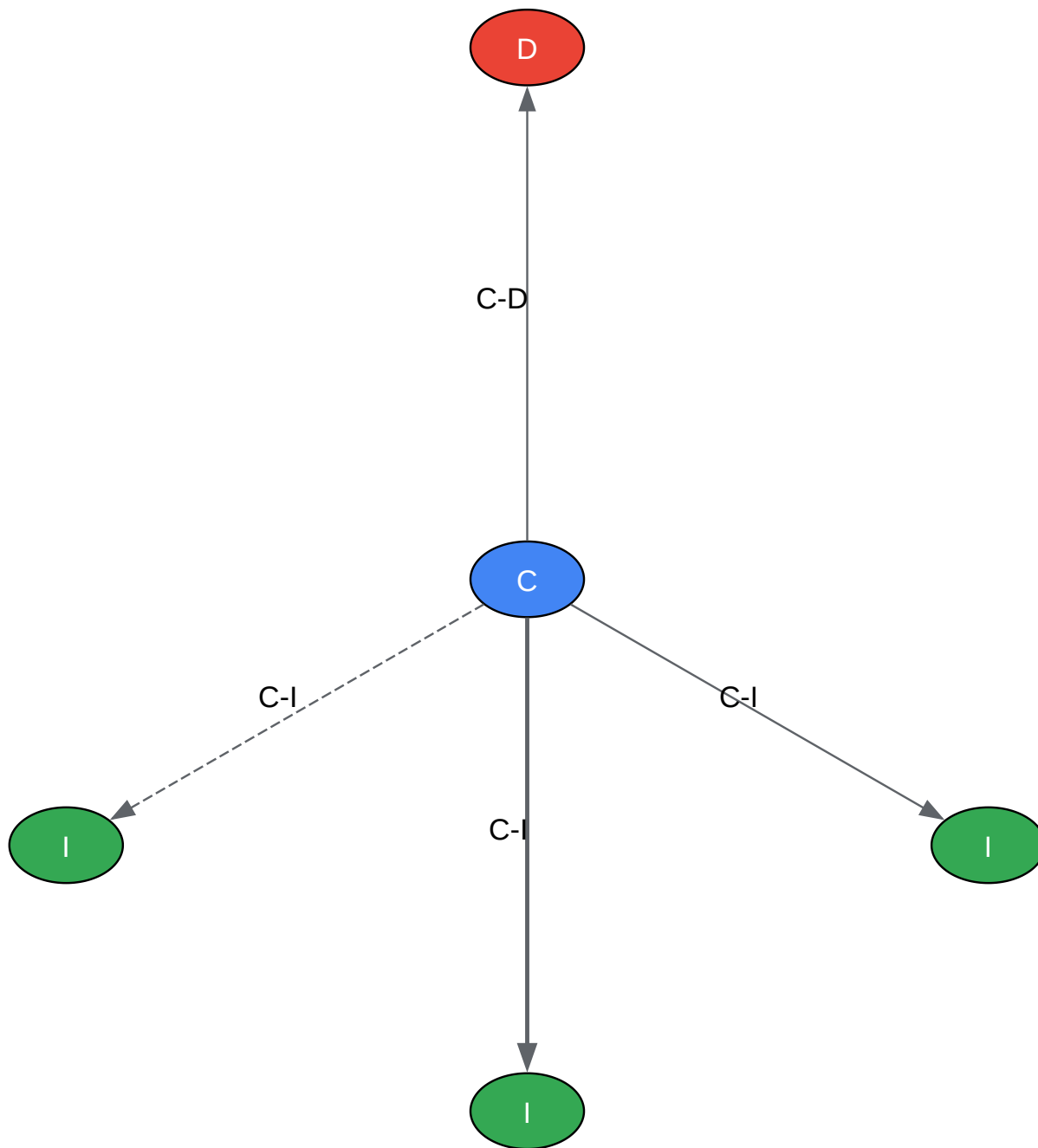
Molecular Structure and Core Physical Properties

The substitution of protium with deuterium results in a slight increase in molecular weight but does not alter the fundamental molecular geometry. Both iodoform and **iodoform-d** adopt a tetrahedral structure.[2] The core physical properties are summarized in Table 1, where data for iodoform (CHI_3) is provided as a close and reliable proxy for **iodoform-d** (CDI_3) where specific experimental data for the latter is not available. The melting point, density, and boiling point of CDI_3 are expected to be marginally higher than those of CHI_3 due to the greater mass of deuterium.

Table 1: Comparison of Physical Properties of Iodoform (CHI_3) and **iodoform-d** (CDI_3)

| Property | Iodoform (CHI_3) | Iodoform-d (CDI_3) |
|--------------------------------|---|--|
| Chemical Formula | CHI_3 [4] | CDI_3 [5][6] |
| Molecular Weight | 393.73 g/mol [4] | 394.74 g/mol [5][6] |
| Appearance | Pale yellow, crystalline solid[2] [4] | Pale yellow, crystalline solid (inferred) |
| Odor | Penetrating, "medical" odor[2] [4] | Penetrating, "medical" odor (inferred) |
| Melting Point | 119-122 °C[1] | 120-123 °C[5] |
| Boiling Point | 218 °C (decomposes)[1] | ~218 °C (decomposes) (estimated) |
| Density | 4.008 g/cm ³ at 25 °C[1] | >4.008 g/cm ³ (estimated) |
| Solubility in Water | 0.1 g/L at 20 °C[1] | Very slightly soluble (inferred) |
| Solubility in Organic Solvents | Soluble in acetone, ether, chloroform, ethanol[1][7] | Soluble (inferred) |

The molecular structure of **iodoform-d** is depicted below.



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Caption: Tetrahedral molecular structure of **iodoform-d** (CDI_3).

Crystallographic Data

Iodoform crystallizes in a hexagonal system, and **iodoform-d** is expected to adopt the same crystal lattice with virtually identical unit cell parameters. The slight difference in zero-point energy of the C-D bond versus the C-H bond does not significantly alter the intermolecular forces that govern the crystal packing.

Table 2: Crystallographic Data for Iodoform (CHI₃)

| Parameter | Value | Reference |
|------------------|-----------------|-----------|
| Crystal System | Hexagonal | [1][7][8] |
| Space Group | P6 ₃ | [1][7][8] |
| C-I Bond Length | ~2.14 Å | [1] |
| I-C-I Bond Angle | ~113° | [1][7][8] |

Comparative Spectroscopic Analysis

The primary utility of **iodoform-d** lies in its unique spectroscopic signatures, which differ predictably from those of iodoform.

Mass Spectrometry

In mass spectrometry, the molecular ion peak for **iodoform-d** will appear at an m/z value that is one unit higher than that of iodoform, reflecting the mass difference between deuterium (2.014 amu) and protium (1.008 amu).

- Iodoform (CHI₃): Molecular Ion Peak [M]⁺ at m/z 394. A characteristic fragment, [CHI₂]⁺, is observed at m/z 267.[3][9]
- Iodoform-d** (CDI₃): The molecular ion peak [M]⁺ is predicted at m/z 395. The corresponding [CDI₂]⁺ fragment would be found at m/z 268.

This M+1 mass shift is a definitive indicator of the incorporation of a single deuterium atom.

Infrared (IR) Spectroscopy

The vibrational frequency of a chemical bond is dependent on the masses of the bonded atoms. The heavier deuterium atom in the C-D bond of **iodoform-d** results in its fundamental stretching and bending vibrations occurring at lower wavenumbers (frequencies) compared to the C-H bond in iodoform.

- Iodoform (CHI_3): Exhibits a characteristic C-H stretching vibration around $\sim 3000 \text{ cm}^{-1}$ and a C-H bending vibration near $\sim 1053 \text{ cm}^{-1}$.^{[1][10]} The C-I stretches are found at lower frequencies ($\sim 530\text{-}580 \text{ cm}^{-1}$).^{[1][3]}
- **Iodoform-d** (CDI_3): The C-D stretching vibration is predicted to occur at a significantly lower frequency, typically around $\sim 2200 \text{ cm}^{-1}$. The C-D bending vibration would also shift to a lower wavenumber. The absence of the $\sim 3000 \text{ cm}^{-1}$ C-H stretch is a key piece of evidence for successful deuteration.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most unambiguous method for distinguishing between iodoform and **iodoform-d**.

- ^1H NMR: A solution of pure iodoform (CHI_3) in a deuterated solvent like CDCl_3 shows a singlet at approximately δ 4.90 ppm.^{[1][11]} In contrast, **iodoform-d** (CDI_3) is silent in ^1H NMR, as it contains no protons. The presence of a small signal at 4.90 ppm in a sample of **iodoform-d** would indicate a protio-impurity.
- ^{13}C NMR: The chemical shift of the carbon atom is not significantly altered by the isotopic substitution. However, the heavy atom effect of the three iodine atoms causes the carbon signal to appear at a highly shielded (upfield) position. For CHI_3 , the signal is reported at δ -24.0 ppm.^{[1][12]} The key difference lies in the coupling:
 - In a proton-coupled ^{13}C spectrum of CHI_3 , the carbon signal would be split into a doublet by the single proton (n+1 rule).
 - In a deuterium-coupled ^{13}C spectrum of CDI_3 , the signal would be split into a triplet (1:1:1 ratio) by the deuterium nucleus, which has a spin (I) of 1 ($2nI+1 = 2(1)(1)+1 = 3$).

Experimental Protocol: Melting Point Determination

The determination of a sharp, well-defined melting point is a primary indicator of a compound's purity. The following protocol describes the use of the capillary tube method, which is suitable for crystalline solids like **iodoform-d**.

Objective: To determine the melting point range of a synthesized or acquired sample of **iodoform-d**.

Materials:

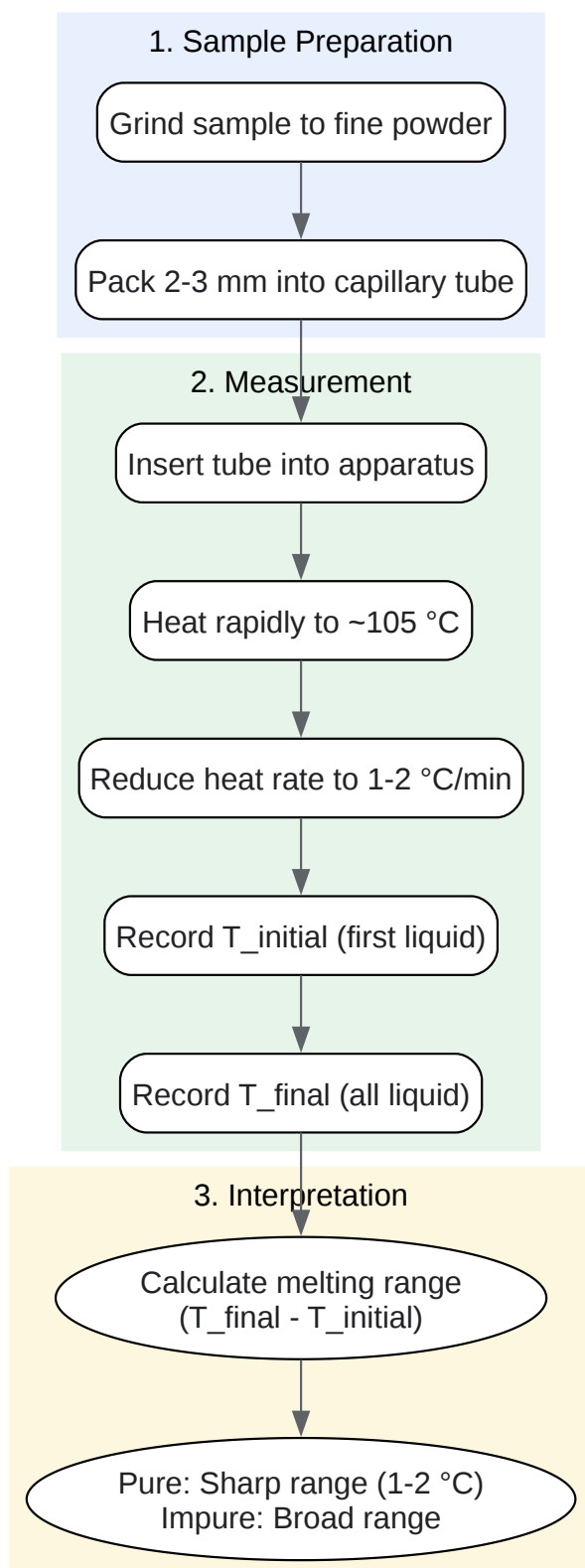
- **Iodoform-d** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Methodology:

- Sample Preparation:
 - Ensure the **iodoform-d** sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystals using a mortar and pestle.
 - Tap the open end of a capillary tube into the powder to pack a small amount of the sample into the tube.
 - Invert the tube and tap it gently on a hard surface, or drop it down a long glass tube, to cause the powder to fall and pack tightly into the sealed end. The packed sample height should be 2-3 mm.
- Apparatus Setup:
 - Place the packed capillary tube into the sample holder of the melting point apparatus.

- Set the initial heating rate to be rapid (e.g., 10-15 °C per minute) to approach the expected melting point of ~121 °C.[5]
- Measurement:
 - Observe the sample through the magnifying lens.
 - When the temperature is about 15-20 °C below the expected melting point, reduce the heating rate to 1-2 °C per minute. This slow rate is crucial for an accurate determination.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue heating slowly and record the temperature at which the last solid crystal melts into a clear liquid (the end of the melting range).
- Interpretation:
 - A pure compound will exhibit a sharp melting range of 1-2 °C. For **iodoform-d**, a range within 120-123 °C is expected.[5]
 - A broad or depressed melting range suggests the presence of impurities.

The workflow for this experimental protocol is visualized below.



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